

# Physicochemical properties of 1-Benzylpyrrolidine

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## Compound of Interest

Compound Name: 1-Benzylpyrrolidine

Cat. No.: B1219470

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An In-depth Technical Guide to the Physicochemical Properties of **1-Benzylpyrrolidine**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Benzylpyrrolidine**, also known as N-Benzylpyrrolidine, is an organic compound featuring a pyrrolidine ring substituted with a benzyl group at the nitrogen atom. Its chemical formula is  $C_{11}H_{15}N$ . This colorless to slightly yellow liquid serves as a crucial intermediate in organic synthesis and has garnered significant attention in medicinal chemistry. The pyrrolidine scaffold is a privileged structure in drug discovery, and modifying it with a benzyl group offers a versatile platform for creating novel therapeutic agents. This guide provides a comprehensive overview of the core physicochemical properties of **1-Benzylpyrrolidine**, detailed experimental protocols for their determination, and insights into its synthesis and applications.

## Physicochemical Properties

The fundamental physical and chemical characteristics of **1-Benzylpyrrolidine** are summarized below. These properties are critical for its handling, application in synthesis, and for predicting its behavior in various chemical and biological systems.

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>15</sub> N	[1]
Molecular Weight	161.24 g/mol	[1]
Appearance	Colorless to slightly yellow liquid	[2]
Melting Point	-72 °C	
Boiling Point	204-205 °C / 277.57 °C (rough estimate)	
Density	0.946 g/cm <sup>3</sup> / 0.9650 g/cm <sup>3</sup>	
Solubility	Soluble in many organic solvents (e.g., ethanol, ether); slightly soluble in water.	[3]
pKa	9.51 (at 25 °C)	
Refractive Index (n <sub>20/D</sub> )	1.526 - 1.528	
CAS Number	29897-82-3	[1]

Note: Discrepancies in reported values for boiling point and density exist in the literature, which may be attributed to different experimental conditions or purity levels.

## Experimental Protocols

Accurate determination of physicochemical properties is paramount. The following sections outline standard experimental methodologies applicable to **1-Benzylpyrrolidine**.

### Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid.[4][5][6]

Apparatus:

- Thiele tube or melting point apparatus with a heating block

- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)

Procedure:

- Add a small amount (a few milliliters) of **1-Benzylpyrrolidine** to the small test tube.
- Place the capillary tube, sealed end up, into the liquid.
- Attach the test tube to the thermometer, ensuring the bulb of the thermometer is level with the sample.
- Insert the assembly into the Thiele tube or heating block.
- Heat the apparatus slowly and uniformly.
- Observe the capillary tube. As the temperature rises, air trapped in the capillary will slowly bubble out.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.<sup>[4]</sup>
- Record the temperature. For higher accuracy, allow the apparatus to cool slightly and note the temperature at which the liquid is drawn back into the capillary tube; this temperature should be very close to the boiling point.

## Determination of Density

The density of a liquid can be determined by measuring its mass and volume.<sup>[7][8][9]</sup>

Apparatus:

- Pycnometer or a volumetric flask (e.g., 10 mL)

- Analytical balance

Procedure:

- Carefully clean and dry the pycnometer or volumetric flask and weigh it accurately on the analytical balance ( $m_1$ ).
- Fill the flask to the calibration mark with **1-Benzylpyrrolidine**. Ensure there are no air bubbles.
- Weigh the flask containing the liquid ( $m_2$ ).
- The mass of the liquid is ( $m_2 - m_1$ ).
- The volume of the liquid is the calibrated volume of the flask ( $V$ ).
- Calculate the density ( $\rho$ ) using the formula:  $\rho = (m_2 - m_1) / V$ .
- The measurement should be performed at a constant, recorded temperature as density is temperature-dependent.

## Determination of pKa (Potentiometric Titration)

Potentiometric titration is a precise method for determining the pKa of a basic compound like **1-Benzylpyrrolidine**.<sup>[10][11][12]</sup>

Apparatus:

- Calibrated pH meter with an electrode
- Burette
- Beaker
- Magnetic stirrer and stir bar

Reagents:

- **1-Benzylpyrrolidine** solution of known concentration (e.g., 0.01 M)

- Standardized solution of a strong acid (e.g., 0.1 M HCl)
- Buffer solutions for pH meter calibration (pH 4, 7, 10)

Procedure:

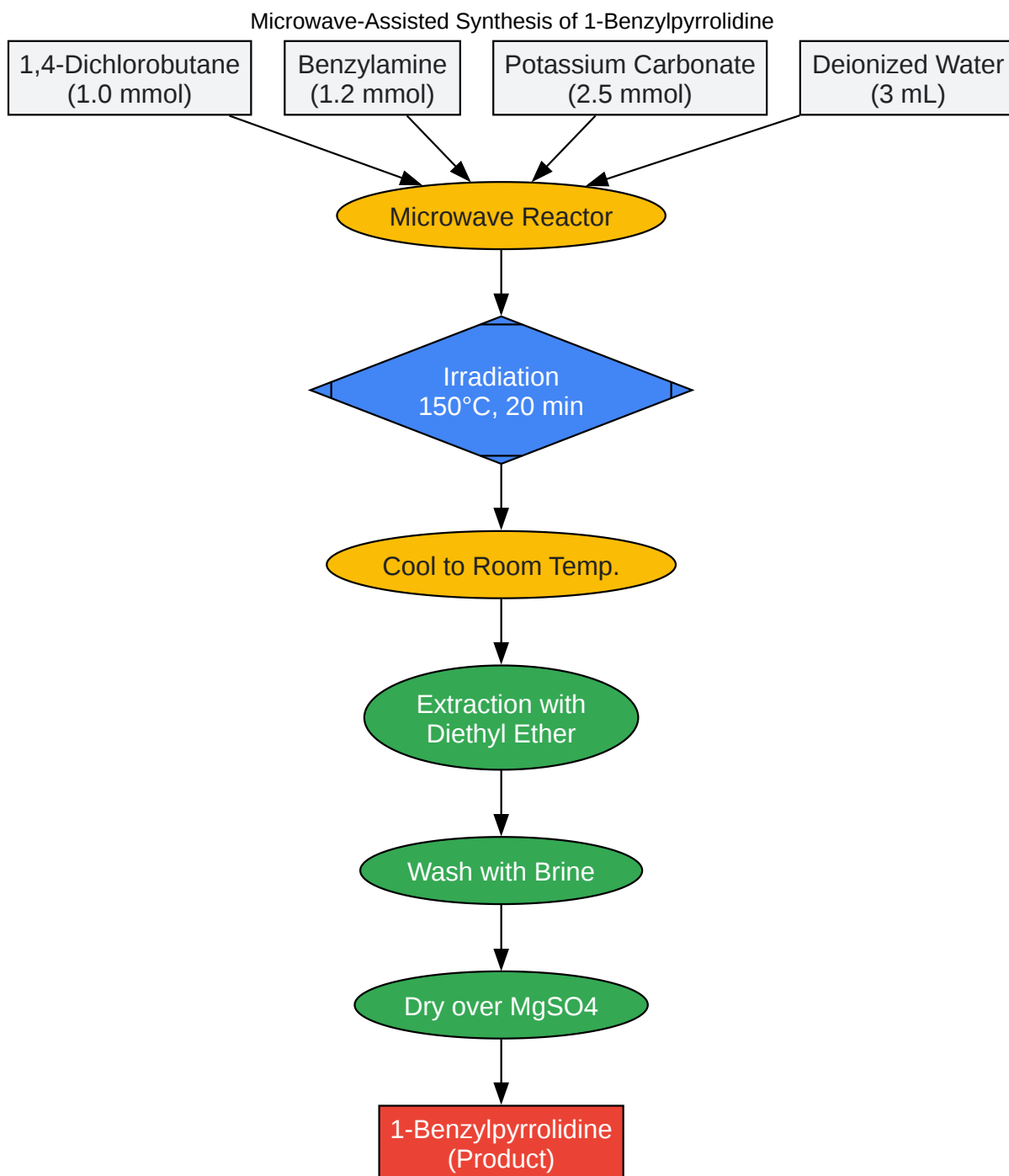
- Calibrate the pH meter using the standard buffer solutions.
- Place a known volume of the **1-Benzylpyrrolidine** solution into a beaker with a magnetic stir bar.
- Immerse the pH electrode in the solution and begin stirring.
- Record the initial pH of the solution.
- Add the standardized HCl solution from the burette in small, precise increments (e.g., 0.1 mL).
- Record the pH after each addition, allowing the reading to stabilize.
- Continue the titration well past the equivalence point (the point of the most rapid pH change).
- Plot a titration curve (pH vs. volume of HCl added).
- The pKa is equal to the pH at the half-equivalence point. This is the point on the curve where half of the volume of titrant required to reach the equivalence point has been added.

## Synthesis and Reactivity

**1-Benzylpyrrolidine** is commonly synthesized via the nucleophilic substitution of a primary amine with a suitable alkyl dihalide. A modern, efficient method utilizes microwave-assisted synthesis.

## Microwave-Assisted Synthesis Workflow

A rapid synthesis involves the reaction of 1,4-dichlorobutane with benzylamine in the presence of a base, accelerated by microwave irradiation.<sup>[13]</sup>



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Caption: A typical workflow for the microwave-assisted synthesis of **1-Benzylpyrrolidine**.

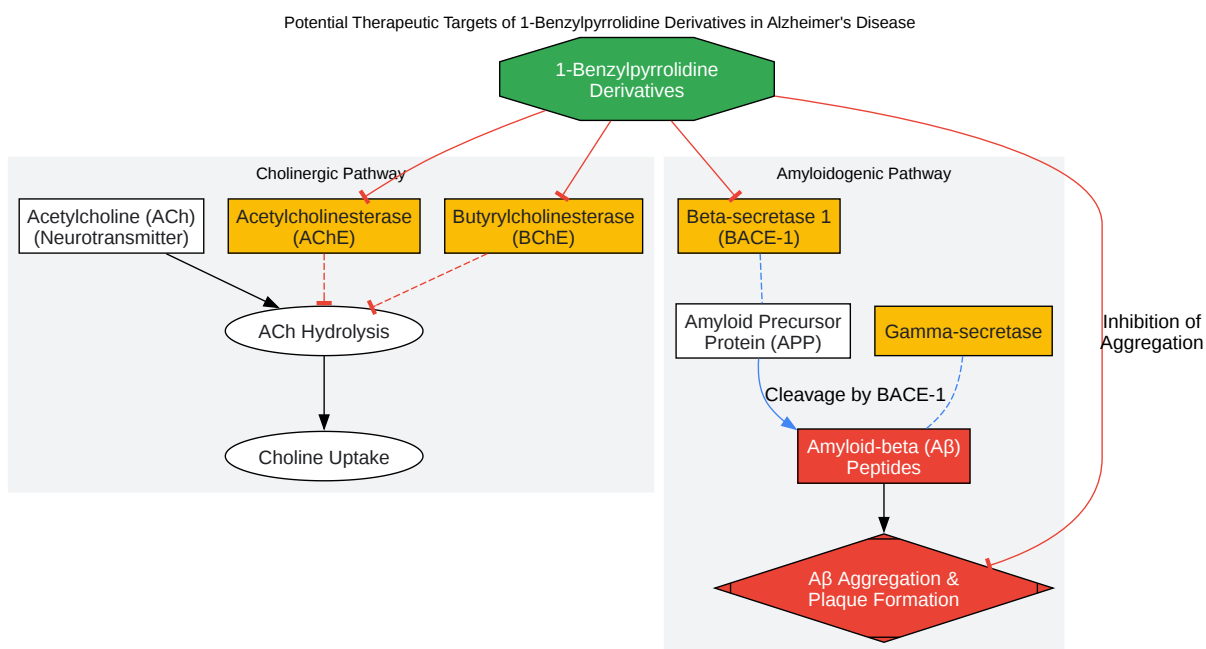
The reaction proceeds through a double nucleophilic substitution where the primary amine first displaces one chloride ion, followed by an intramolecular cyclization to form the pyrrolidine ring, displacing the second chloride ion.

## Applications in Drug Development

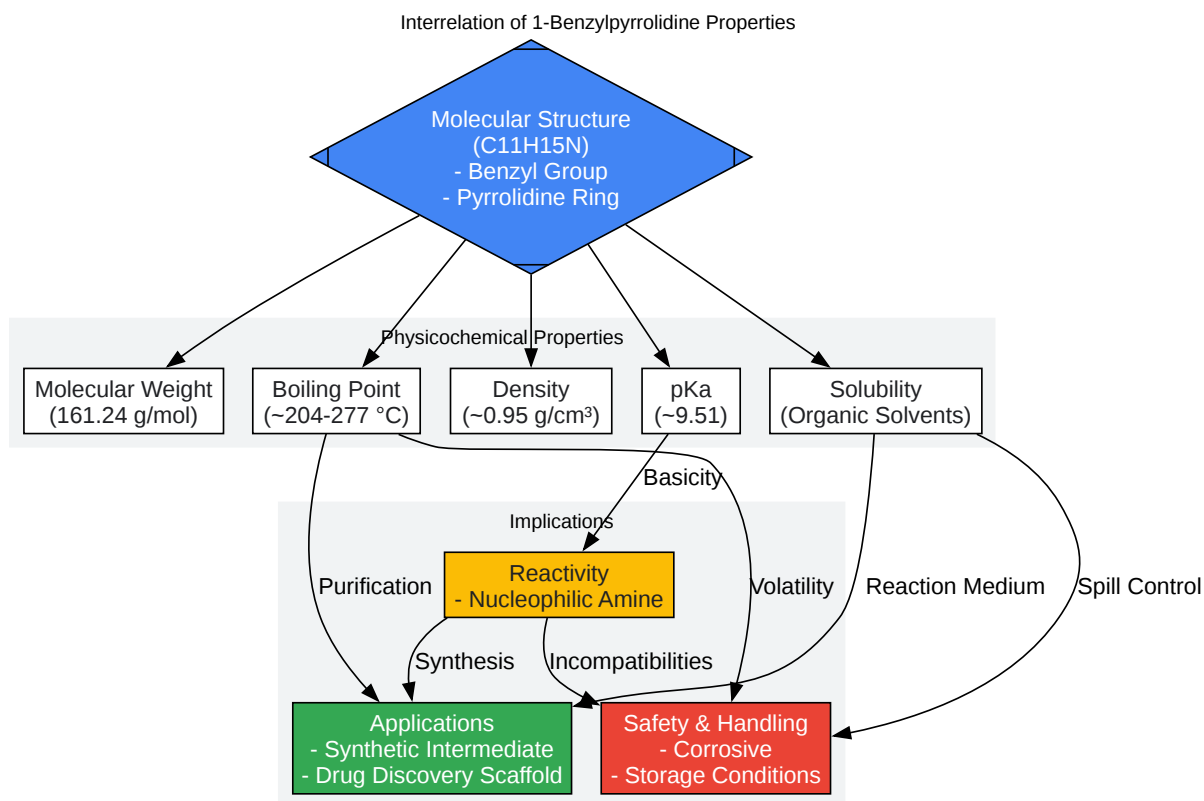
The N-benzylpyrrolidine scaffold is of significant interest in the development of therapies for neurodegenerative disorders, particularly Alzheimer's disease.

## Therapeutic Targets in Alzheimer's Disease

Derivatives of N-benzylpyrrolidine have been designed and synthesized as multi-target agents for Alzheimer's disease.<sup>[14]</sup> These compounds aim to simultaneously inhibit several key enzymes involved in the disease's progression, including acetylcholinesterase (AChE), butyrylcholinesterase (BChE), and  $\beta$ -secretase 1 (BACE-1). They have also been shown to interfere with the aggregation of amyloid-beta (A $\beta$ ) peptides, a hallmark of Alzheimer's pathology.<sup>[14]</sup>







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